

# Technical Guide: **cis-3-Hexenyl Acetate-d2**

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## Compound of Interest

Compound Name: **cis-3-Hexenyl Acetate-d2**

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## Introduction

**cis-3-Hexenyl Acetate-d2** is the deuterated form of cis-3-Hexenyl Acetate, a volatile organic compound known for its characteristic fresh green apple and pear scent. In scientific research, particularly in analytical chemistry and drug development, deuterated compounds serve as invaluable tools. The incorporation of deuterium (a stable isotope of hydrogen) provides a mass shift that allows for its use as an internal standard in quantitative analyses by mass spectrometry (MS), such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1]</sup> This technical guide provides an overview of the available data for **cis-3-Hexenyl Acetate-d2**, a representative experimental protocol for its use, and logical diagrams illustrating its application.

While a specific CAS number for **cis-3-Hexenyl Acetate-d2** is not consistently available in major chemical databases, it is identified by the PubChem CID: 171391716.<sup>[2]</sup> The CAS number for the non-deuterated form, cis-3-Hexenyl Acetate, is 3681-71-8.<sup>[3][4][5][6][7][8][9][10][11][12][13][14]</sup>

## Data Presentation

The quantitative data presented below pertains to the non-deuterated analogue, cis-3-Hexenyl Acetate. This information serves as a close approximation for the physical and chemical properties of the deuterated form, as the isotopic labeling results in a minimal change in these characteristics, with the most significant difference being the molecular weight.

Property	Value	Reference
Molecular Formula	C8H12D2O2	<a href="#">[1]</a>
Molecular Weight	144.21 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[14]</a>
Odor	Fresh, green, fruity (apple, pear, banana)	<a href="#">[4]</a>
Density	~0.897 g/mL at 25 °C	
Boiling Point	~75-76 °C at 23 mmHg	
Refractive Index	~1.425 - 1.429 at 20 °C	<a href="#">[4]</a>
Purity (for non-deuterated)	≥95% to ≥98%	<a href="#">[10]</a>

## Experimental Protocols

The primary application of **cis-3-Hexenyl Acetate-d2** is as an internal standard for the accurate quantification of cis-3-Hexenyl Acetate in various matrices. The following is a representative protocol for such an analysis using GC-MS.

**Objective:** To quantify the concentration of cis-3-Hexenyl Acetate in a given sample matrix (e.g., fruit extract, environmental sample) using **cis-3-Hexenyl Acetate-d2** as an internal standard.

### Materials:

- cis-3-Hexenyl Acetate (analytical standard)
- **cis-3-Hexenyl Acetate-d2** (internal standard)
- High-purity solvent (e.g., dichloromethane or hexane)
- Sample matrix
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Autosampler vials with caps

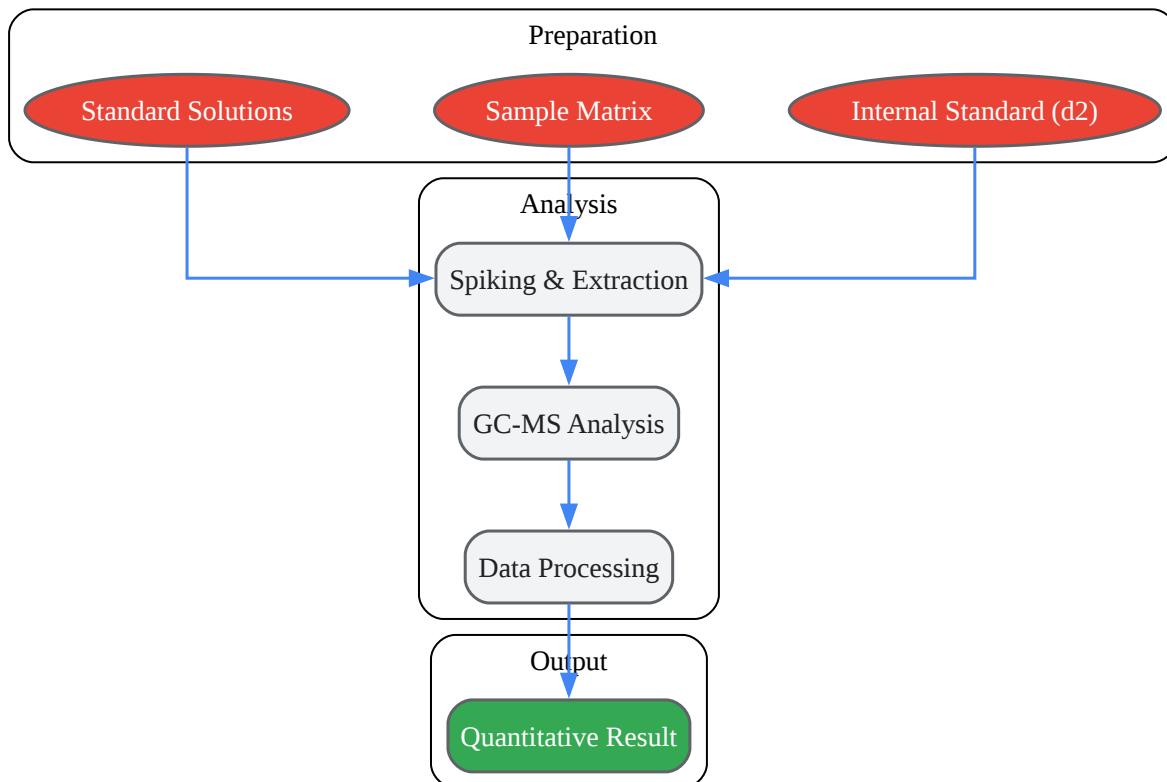
- Micropipettes

Procedure:

- Preparation of Standard Solutions:
  - Prepare a stock solution of cis-3-Hexenyl Acetate at a known concentration (e.g., 1 mg/mL) in the chosen solvent.
  - Prepare a stock solution of **cis-3-Hexenyl Acetate-d2** at a known concentration (e.g., 1 mg/mL) in the same solvent.
  - Create a series of calibration standards by serially diluting the cis-3-Hexenyl Acetate stock solution. Each calibration standard should be spiked with a fixed concentration of the **cis-3-Hexenyl Acetate-d2** internal standard solution.
- Sample Preparation:
  - Accurately weigh or measure a known amount of the sample matrix into a vial.
  - Spike the sample with the same fixed concentration of the **cis-3-Hexenyl Acetate-d2** internal standard solution as used in the calibration standards.
  - Perform an appropriate extraction procedure to isolate the volatile compounds from the sample matrix (e.g., liquid-liquid extraction, solid-phase microextraction).
  - Transfer the final extract to an autosampler vial for GC-MS analysis.
- GC-MS Analysis:
  - Gas Chromatograph Conditions:
    - Injector Temperature: 250 °C
    - Oven Program: Start at 40 °C, hold for 2 minutes, ramp to 200 °C at 10 °C/min, hold for 5 minutes.
    - Carrier Gas: Helium at a constant flow rate.

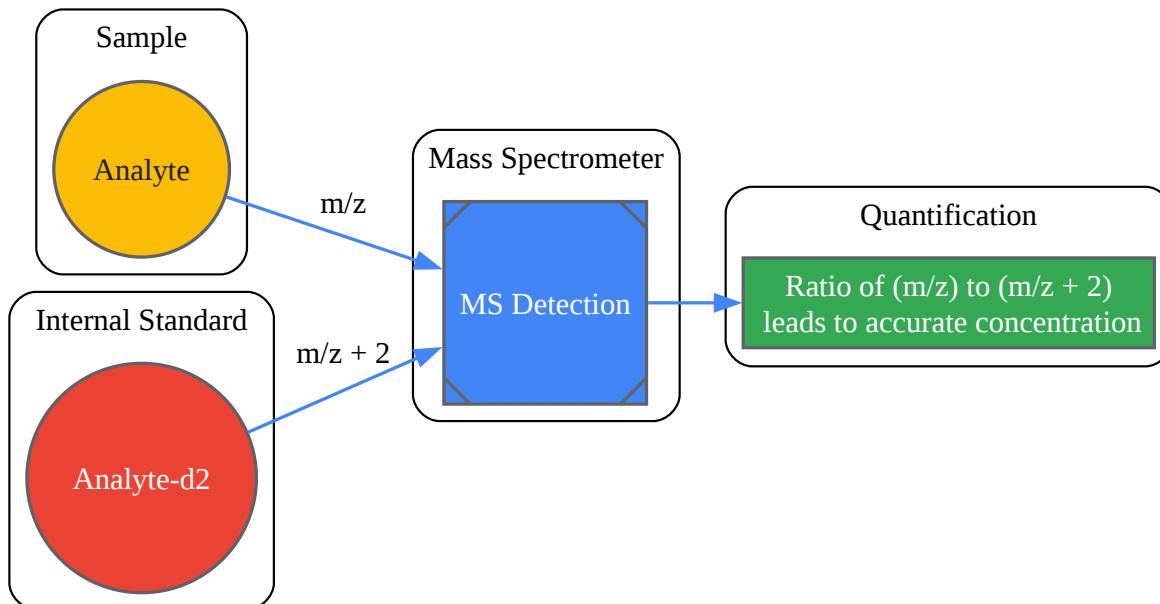
- Mass Spectrometer Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
  - Monitor characteristic ions for both cis-3-Hexenyl Acetate and **cis-3-Hexenyl Acetate-d2**. For example, for the non-deuterated compound, ions might include m/z 61, 82, and 142. For the d2 variant, these would be shifted to m/z 61, 84, and 144.
- Data Analysis:
  - Integrate the peak areas for the selected ions of both the analyte and the internal standard.
  - Calculate the response ratio (analyte peak area / internal standard peak area) for each calibration standard and the sample.
  - Construct a calibration curve by plotting the response ratio versus the concentration of the calibration standards.
  - Determine the concentration of cis-3-Hexenyl Acetate in the sample by interpolating its response ratio on the calibration curve.

## Mandatory Visualizations



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Caption: Experimental workflow for quantitative analysis using a deuterated internal standard.



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Caption: Principle of Isotope Dilution Mass Spectrometry for accurate quantification.

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